

# physical properties of 1,1-Dichloro-1,2-difluoroethane

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## Compound of Interest

Compound Name: 1,1-Dichloro-1,2-difluoroethane

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## An In-depth Technical Guide on the Physical Properties of 1,1-Dichloro-1,2-difluoroethane

This technical guide provides a comprehensive overview of the core physical properties of **1,1-Dichloro-1,2-difluoroethane**. The information is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document presents quantitative data in a structured format, details relevant experimental protocols, and includes a visualization of an experimental workflow.

## Compound Identification

Chemical Name: **1,1-Dichloro-1,2-difluoroethane** CAS Number: 1842-05-3[1][2] Synonyms: HCFC-132c, R-132c[2] Molecular Formula: C<sub>2</sub>H<sub>2</sub>Cl<sub>2</sub>F<sub>2</sub>[1][2]

## Physical Properties

The physical properties of **1,1-Dichloro-1,2-difluoroethane** are summarized in the table below. It is important to distinguish it from its isomer, 1,2-Dichloro-1,1-difluoroethane (CAS 1649-08-7), as their physical properties differ.

Property	Value	Units	Conditions	Reference
Molecular Weight	134.93	g/mol	[1]	
Boiling Point	45	°C	[1]	
Melting Point	-101.2	°C	[3]	
Density	1.4163	g/cm <sup>3</sup>	at 20 °C	[3]
Vapor Pressure	340.0	mmHg	[3]	
Water Solubility	850	mg/L	at 24 °C	[3]

Note: Some properties listed may be for the isomer 1,2-Dichloro-1,1-difluoroethane (CAS 1649-08-7) due to ambiguity in historical literature. The data presented here is the most accurate representation available for **1,1-Dichloro-1,2-difluoroethane** (CAS 1842-05-3).

## Experimental Protocols

The following sections detail the general methodologies for determining the key physical properties of halogenated hydrocarbons like **1,1-Dichloro-1,2-difluoroethane**.

### Determination of Boiling Point (Thiele Tube Method)

The Thiele tube method is a common and efficient technique for determining the boiling point of a small liquid sample.

Materials:

- Thiele tube
- Thermometer (calibrated)
- Capillary tube (sealed at one end)
- Sample of **1,1-Dichloro-1,2-difluoroethane**
- Heat source (e.g., Bunsen burner or heating mantle)

- Mineral oil or other suitable heating fluid
- Rubber band or wire for attaching the sample tube to the thermometer

Procedure:

- A small amount of **1,1-Dichloro-1,2-difluoroethane** is placed in a small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb.
- The Thiele tube is filled with a heating fluid (e.g., mineral oil) to a level above the side arm.
- The thermometer and sample assembly are immersed in the heating fluid within the Thiele tube.
- The side arm of the Thiele tube is gently heated, causing the fluid to circulate and ensure uniform heating.
- As the temperature rises, a stream of bubbles will emerge from the open end of the inverted capillary tube.
- Heating is continued until a steady stream of bubbles is observed.
- The heat source is then removed, and the apparatus is allowed to cool.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

## Determination of Melting Point (Capillary Method)

For substances that are solid at room temperature, the melting point can be determined using a melting point apparatus. Since **1,1-Dichloro-1,2-difluoroethane** has a very low melting point, this procedure would require a specialized low-temperature apparatus.

Materials:

- Melting point apparatus with a cooling stage
- Capillary tubes (sealed at one end)
- Finely powdered sample of solidified **1,1-Dichloro-1,2-difluoroethane**

Procedure:

- A small amount of the solidified and finely powdered sample is packed into a capillary tube to a height of 2-3 mm.
- The capillary tube is placed in the heating block of the melting point apparatus.
- The sample is cooled to a temperature well below its expected melting point.
- The sample is then heated at a slow, controlled rate (e.g., 1-2 °C per minute).
- The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range.
- The temperature at which the entire solid has turned into a clear liquid is recorded as the end of the melting range. For a pure compound, this range should be narrow.

## Determination of Vapor Pressure (Static Method)

The static method involves measuring the pressure of the vapor in equilibrium with the liquid at a specific temperature in a closed system.

Materials:

- A vacuum-tight apparatus consisting of a sample container, a pressure gauge (manometer), and a connection to a vacuum pump.
- Thermostatic bath to control the temperature of the sample.

Procedure:

- A small, degassed sample of **1,1-Dichloro-1,2-difluoroethane** is introduced into the sample container.

- The apparatus is evacuated to remove any air.
- The sample container is then brought to the desired temperature using the thermostatic bath.
- The system is allowed to reach equilibrium, at which point the pressure reading on the manometer stabilizes.
- This stabilized pressure is the vapor pressure of the substance at that temperature.
- The measurement can be repeated at different temperatures to obtain a vapor pressure curve.

## Determination of Water Solubility (Flask Method)

The flask method is suitable for determining the solubility of substances in water.

Materials:

- Erlenmeyer flask with a stopper
- Analytical balance
- Magnetic stirrer and stir bar
- Constant temperature bath
- Filtration apparatus (e.g., syringe filter)
- Analytical method for quantification (e.g., Gas Chromatography)

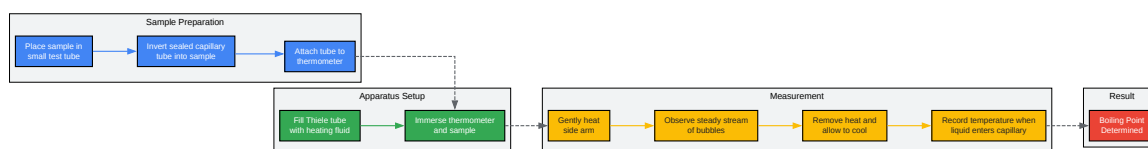
Procedure:

- An excess amount of **1,1-Dichloro-1,2-difluoroethane** is added to a known volume of distilled water in an Erlenmeyer flask.
- The flask is sealed and placed in a constant temperature bath.
- The mixture is stirred for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.

- After stirring, the mixture is allowed to stand undisturbed in the constant temperature bath to allow for phase separation.
- A sample of the aqueous phase is carefully withdrawn, ensuring no undissolved droplets of the test substance are included. The sample is typically filtered.
- The concentration of **1,1-Dichloro-1,2-difluoroethane** in the aqueous sample is determined using a suitable analytical technique, such as Gas Chromatography with an appropriate detector. This concentration represents the water solubility at that temperature.

## Experimental Workflow Visualization

The following diagram illustrates the experimental workflow for the determination of the boiling point of **1,1-Dichloro-1,2-difluoroethane** using the Thiele tube method.



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Caption: Workflow for Boiling Point Determination using the Thiele Tube Method.

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- To cite this document: BenchChem. [physical properties of 1,1-Dichloro-1,2-difluoroethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167932#physical-properties-of-1-1-dichloro-1-2-difluoroethane]

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